

Quinazoline-8-carbaldehyde: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Quinazoline-8-carbaldehyde

Cat. No.: B2922675

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Introduction: The Quinazoline Scaffold in Modern Drug Discovery

The quinazoline ring system is a privileged heterocyclic scaffold, forming the core of numerous biologically active compounds. Its unique structural and electronic properties have made it a cornerstone in medicinal chemistry, leading to the development of approved therapeutics in oncology, such as gefitinib and erlotinib, as well as agents with anti-inflammatory, antimicrobial, and anticonvulsant activities.^{[1][2]} **Quinazoline-8-carbaldehyde**, a key synthetic intermediate, provides a reactive aldehyde functional group that is instrumental in the elaboration of more complex molecular architectures. This guide offers a comprehensive overview of the safety and handling protocols for **Quinazoline-8-carbaldehyde**, designed for researchers and drug development professionals engaged in its use.

Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards associated with **Quinazoline-8-carbaldehyde** is paramount for its safe handling. While a comprehensive toxicological profile is not fully established, the available data from various suppliers and related compounds allows for a robust risk assessment.

GHS Classification

Quinazoline-8-carbaldehyde is classified as a hazardous substance. The following GHS hazard statements are consistently reported^{[3][4]}:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Some sources also indicate a potential for flammability and skin burns, necessitating appropriate precautions.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Quinazoline-8-carbaldehyde** is provided in the table below.

Property	Value	Reference(s)
CAS Number	1823899-37-1	
Molecular Formula	C ₉ H ₆ N ₂ O	
Molecular Weight	158.16 g/mol	
Appearance	Crystalline solid/powder	
Melting Point	190-195 °C	
Solubility	Limited solubility in common organic solvents	

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are critical to minimize exposure and ensure personnel safety.

Engineering Controls

- Ventilation: All handling of **Quinazoline-8-carbaldehyde** powder should be conducted in a certified chemical fume hood to prevent inhalation of dust particles.[5] Explosion-proof ventilation is recommended due to its potential flammability.
- Eyewash Stations and Safety Showers: These should be readily accessible in any laboratory where the compound is handled.[6]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Quinazoline-8-carbaldehyde**:

- Eye and Face Protection: Wear tightly fitting safety goggles and a face shield to protect against splashes and dust.[5][7]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a properly fitted laboratory coat are required.[8] Some sources recommend impervious clothing to prevent skin contact.[5]
- Respiratory Protection: If handling large quantities or if there is a risk of aerosolization outside of a fume hood, a NIOSH-approved respirator is necessary.[5]

Safe Handling, Storage, and Disposal

Adherence to strict protocols for handling, storage, and disposal is essential to maintain a safe laboratory environment.

Handling

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[2]
- Do not eat, drink, or smoke in areas where the compound is handled.[9]
- Wash hands thoroughly after handling.[1]
- Minimize dust generation and accumulation.[1]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]

- The compound is light-sensitive and should be stored in amber glassware.
- Recommended storage temperature is between 2-8 °C.
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Disposal

Quinazoline-8-carbaldehyde and any contaminated materials must be treated as hazardous chemical waste.

- Waste Segregation: Collect all waste in a dedicated, properly labeled, and sealed hazardous waste container.[\[8\]](#)
- Disposal Method: The primary and recommended method of disposal is through a licensed hazardous waste disposal company, typically via incineration.[\[8\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[8\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[10\]](#)
- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[\[1\]](#)[\[11\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[11\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[\[11\]](#)

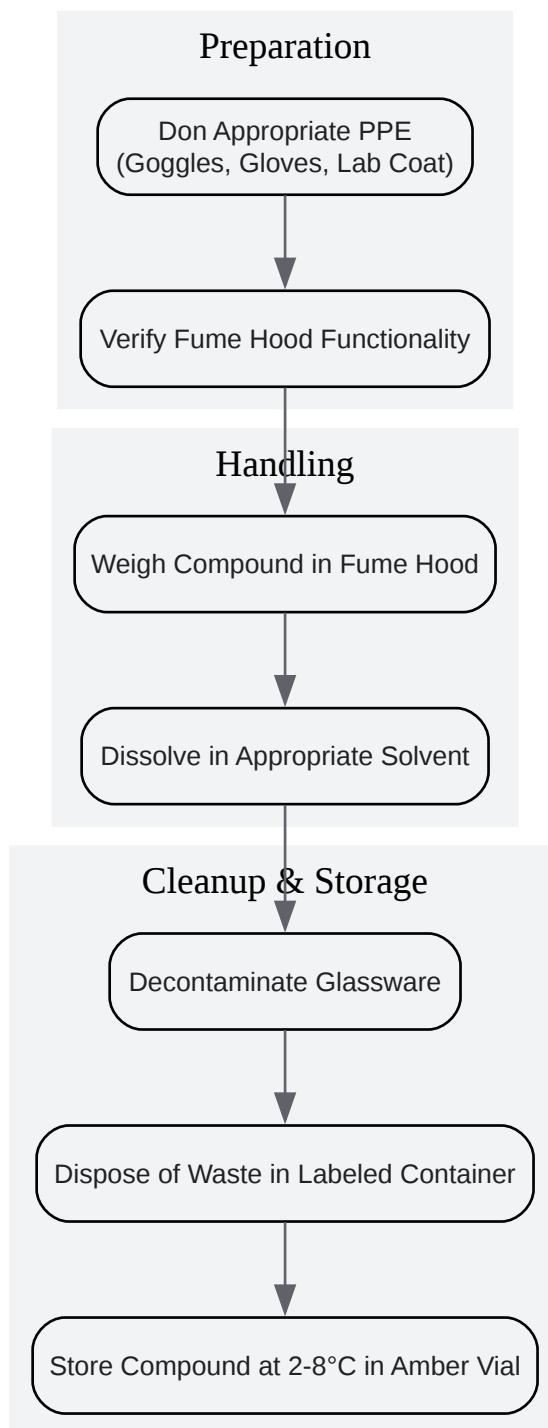
Spill Response

In the event of a spill, follow these procedures:

- Evacuate and Isolate: Evacuate non-essential personnel from the area and ensure adequate ventilation.[[12](#)]
- Control Ignition Sources: Remove all sources of ignition.[[12](#)]
- Containment: For dry spills, carefully sweep or vacuum the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[[2](#)]
- Decontamination: Clean the spill area thoroughly with soap and water.[[11](#)]
- Report: Report the incident to the appropriate environmental health and safety personnel.

Visualizations

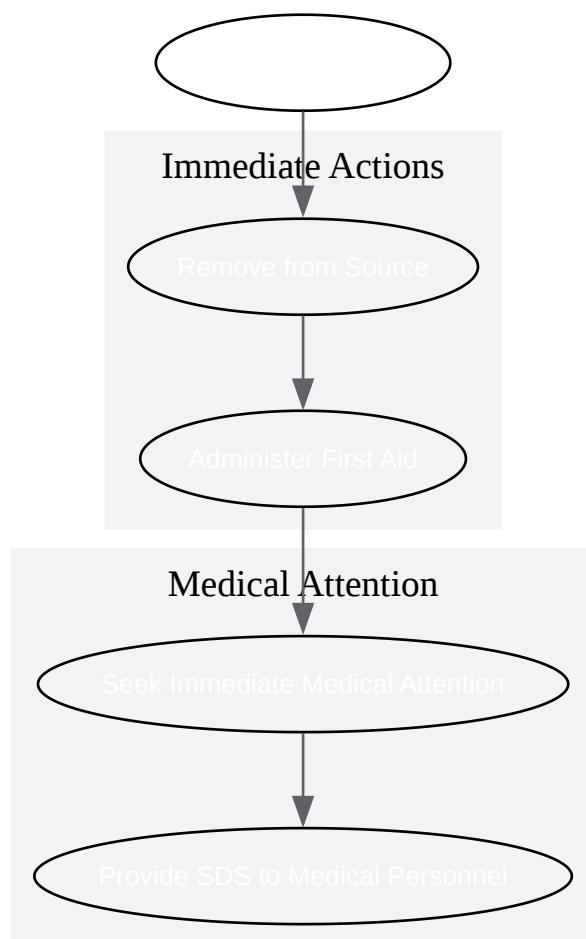
Experimental Workflow: Safe Handling of Quinazoline-8-carbaldehyde



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Caption: Workflow for the safe handling of **Quinazoline-8-carbaldehyde**.

Logical Relationship: Emergency Response to Exposure



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Caption: Decision tree for emergency response to exposure.

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